Crystal Structure of 4'-Aminobenzanilide Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*4'-Aminobenzanilide*
CAS No.:	*17625-83-1*
Cat. No.:	*B021187*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **4'-aminobenzanilide** derivatives, a class of compounds with significant interest in medicinal chemistry due to their diverse biological activities, including anticonvulsant properties.[1] This document summarizes key crystallographic data, details experimental methodologies for their synthesis and characterization, and presents a generalized workflow for their structural determination.

While comprehensive crystallographic data across a wide range of **4'-aminobenzanilide** derivatives is not extensively available in public databases, this guide focuses on a detailed examination of 4-amino-N′-(4-aminobenzoyl)benzohydrazide monohydrate, a complex derivative, and draws comparisons with related benzanilide structures to elucidate core structural features.

Quantitative Crystallographic Data

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The following tables summarize the crystallographic data for 4-amino-N′-(4-aminobenzoyl)benzohydrazide monohydrate and two related benzanilide derivatives, 4-methoxy-N-phenylbenzamide and 4-chloro-N-phenylbenzamide. This comparative data provides insight into how different substituents and modifications to the core benzanilide structure influence the crystal packing and molecular geometry.

Table 1: Unit Cell Parameters

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Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	V (Å³)	Z
4-amino-N′-(4-aminobenzoyl)benzohydrazide monohydrate[2]	$C_{14}H_{16}N_4O_3$	Orthorhombic	$P2_12_12$	8.0968(7)	16.6829(17)	5.3097(5)	90	90	90	717.22(12)	2
4-methoxy-N-phenylbenzamide[3][4]	$C_{14}H_{13}NO_2$	Triclinic	P-1	5.308(3)	7.709(4)	14.109(7)	96.911(8)	99.210(8)	90.511(9)	565.5(5)	2

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4-chloro-N-phenylbenzamide[5]	$C_{13}H_{10}ClNO$	Triclinic	P-1	5.3934(3)	7.7679(5)	13.7831(8)	105.887(5)	100.849(4)	90.023(4)	544.64(5)	2

Table 2: Selected Bond Lengths and Dihedral Angles

Compound	Bond	Length (Å)	Dihedral Angle	Angle (°)
4-amino-N′-(4-aminobenzoyl) benzohydrazide monohydrate[2]	C=O	1.241(3)	Between benzene rings	65.7
4-methoxy-N-phenylbenzamide[3]	-	-	Between benzene rings	65.18(4)
4-chloro-N-phenylbenzamide[5][6]	C=O	1.2257(17)	Between benzene rings	59.6(1)
N-H	-	-	-	
C-N (amide)	1.3558(19)	-	-	
C-C (amide-ring)	1.4976(19)	-	-	
C-N (amide-ring)	1.4173(17)	-	-	

Experimental Protocols

This section details the methodologies for the synthesis, crystallization, and X-ray diffraction analysis of the featured compounds, providing a practical framework for researchers in the field.

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Synthesis and Crystallization

2.1.1. 4-amino-N′-(4-aminobenzoyl)benzohydrazide monohydrate[2]

- Synthesis: A mixture of 0.0755 g (0.5 mmol) of 4-aminobenzoic hydrazide, 0.0531 g (0.5 mmol) of thiocarbohydrazide, and neodymium(III) nitrate hexahydrate was dissolved in 20 mL of a 1:1 water-ethanol solution. The mixture was continuously stirred at 70 °C for 5.5 hours.
- Crystallization: After cooling to room temperature, the solution was filtered. Colorless crystals of the title compound were obtained by slow evaporation of the filtrate over a period of 30 days.

2.1.2. 4-methoxy-N-phenylbenzamide[3]

- Synthesis: To a 100 ml round-bottom flask containing aniline (0.93 g, 10 mmol), dichloromethane (15 ml), and triethylamine (0.5 ml) with magnetic stirring, 4-methoxybenzoyl chloride (1.70 g, 10 mmol) was added gradually. The reaction mixture was stirred at room temperature for 1 hour and then refluxed for 2 hours. The resulting white precipitate was washed three times with water and dichloromethane.
- Crystallization: Colorless prisms of the title compound were obtained by recrystallization from an ethyl alcohol solution.

2.1.3. 4-chloro-N-phenylbenzamide[5]

- Synthesis: The synthesis of the title compound was carried out using established methods.
- Crystallization: Rod-like colorless single crystals were obtained by the slow evaporation of an ethanol solution of the compound (0.5 g in approximately 30 ml of ethanol) at room temperature.

X-ray Data Collection and Structure Refinement

- 4-amino-N′-(4-aminobenzoyl)benzohydrazide monohydrate: X-ray diffraction data were collected on a SuperNova diffractometer using Mo Kα radiation (λ = 0.71073 Å). The structure was solved and refined using SHELX and Olex2 software. Hydrogen atoms were positioned geometrically.[2]

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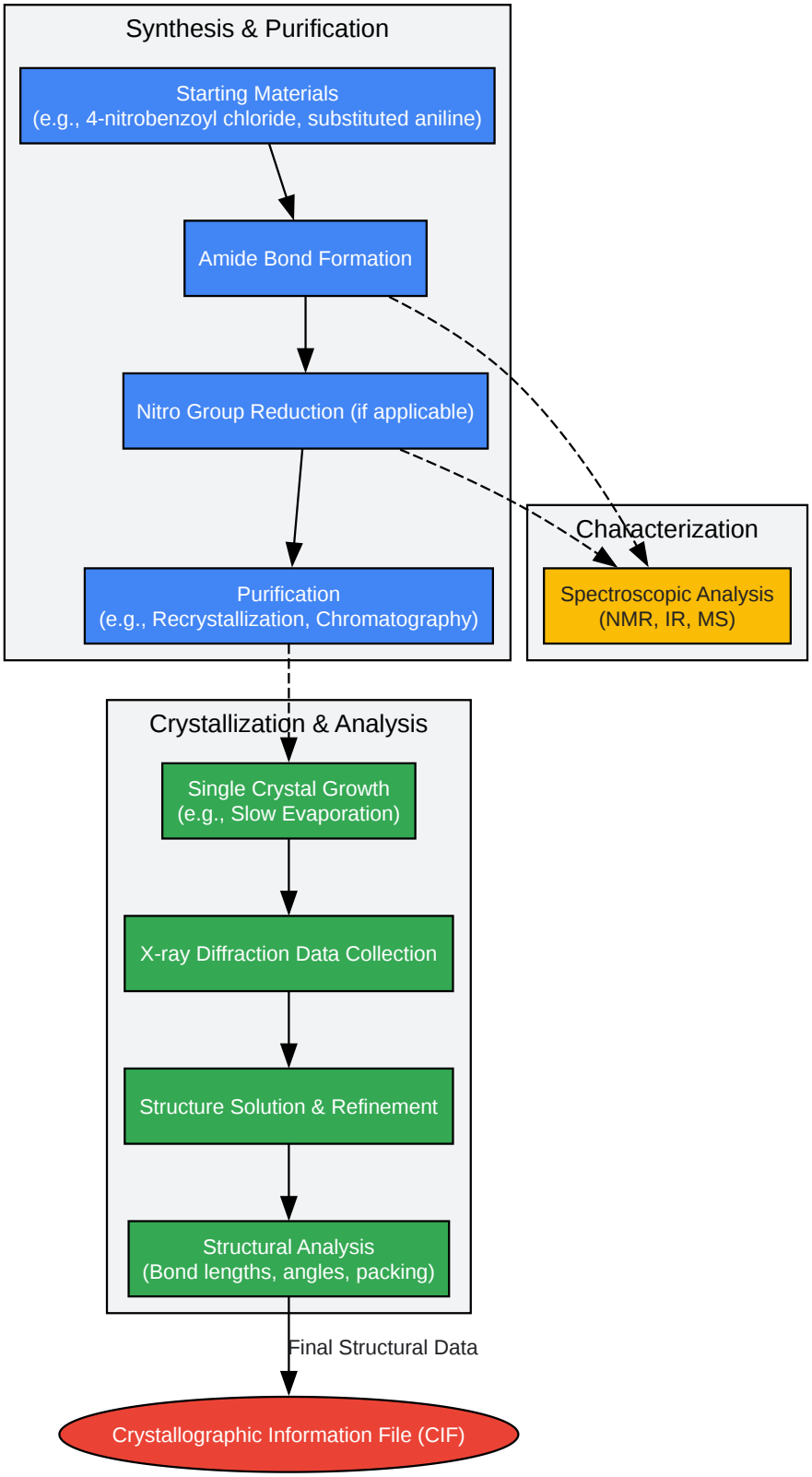
- 4-methoxy-N-phenylbenzamide: Data collection was performed on a Bruker SMART CCD diffractometer with Mo Kα radiation. A multi-scan absorption correction was applied. The structure was solved and refined using appropriate software.[3]

- 4-chloro-N-phenylbenzamide: X-ray diffraction data were collected using an Oxford Diffraction Xcalibur Ruby Gemini diffractometer with Mo Kα radiation. The data were processed using CrysAlis RED, and the structure was solved with SHELXS97 and refined with SHELXL97.[5]

Experimental and Analytical Workflow

The following diagram illustrates a generalized workflow for the synthesis and crystal structure determination of **4'-aminobenzanilide** derivatives.

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Caption: Generalized workflow for the synthesis and structural analysis of **4'-aminobenzanilide** derivatives.

In conclusion, the crystal structures of **4'-aminobenzanilide** derivatives are characterized by specific spatial arrangements influenced by substituents on the phenyl rings. The amide linkage plays a crucial role in the molecular conformation and the formation of intermolecular interactions, such as hydrogen bonds, which dictate the crystal packing. The provided data and protocols offer a solid foundation for further research into the structure-activity relationships of this important class of compounds.

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